

Application Notes and Protocols for Gold and Silver Leaching Using Potassium Thiosulfate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Potassium thiosulfate

Cat. No.: B082159

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and experimental protocols for the use of **potassium thiosulfate** in the leaching of gold and silver. Thiosulfate leaching presents a non-toxic and environmentally benign alternative to traditional cyanidation, making it a subject of significant research interest for precious metal extraction, including applications in the recovery of metals from various materials.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Principle of Thiosulfate Leaching

The dissolution of gold and silver in a thiosulfate solution is an electrochemical process. Gold and silver are oxidized and then complexed by thiosulfate ions to form stable complexes, primarily $[\text{Au}(\text{S}_2\text{O}_3)_2]^{3-}$ and $[\text{Ag}(\text{S}_2\text{O}_3)_2]^{3-}$.[\[5\]](#) This process is typically catalyzed by copper (II) ions, which are stabilized in an alkaline solution by ammonia to form a cupric tetra-ammine complex, $[\text{Cu}(\text{NH}_3)_4]^{2+}$, a strong oxidizing agent.[\[6\]](#)[\[7\]](#)[\[8\]](#) The overall reactions can be summarized as follows:

- Gold Leaching: $\text{Au} + 5\text{S}_2\text{O}_3^{2-} + [\text{Cu}(\text{NH}_3)_4]^{2+} \rightarrow [\text{Au}(\text{S}_2\text{O}_3)_2]^{3-} + 4\text{NH}_3 + [\text{Cu}(\text{S}_2\text{O}_3)_3]^{5-}$
- Silver Leaching: $\text{Ag} + 2\text{S}_2\text{O}_3^{2-} \rightarrow [\text{Ag}(\text{S}_2\text{O}_3)_2]^{3-} + \text{e}^-$

The pH of the leaching solution is a critical parameter and is generally maintained between 9 and 10.5 to ensure the stability of the thiosulfate ion and the cupric-ammonia complex.[\[5\]](#)[\[9\]](#)

Data Presentation: Leaching Parameters and Efficiencies

The following tables summarize quantitative data from various studies on gold and silver leaching using thiosulfate, providing a comparative overview of different experimental conditions and their outcomes.

Table 1: Gold Leaching Parameters and Efficiencies

Thiosulfate Type	Thiosulfate Conc. (M)	Copper Sulfate Conc. (M)	Ammonia Conc. (M)	Temperature (°C)	Time (h)	Gold Leaching Efficiency (%)	Reference
Ammonium Thiosulfate	0.5	0.05	-	60	2	>99	[9]
Sodium Thiosulfate	0.7	0.005	-	60	6	89.3 (with Glycine & KMnO ₄)	[10]
Ammonium Thiosulfate	0.2	0.1 g/L Cu	0.2	-	6	89	[9]
Ammonium Thiosulfate	0.3	0.15	1.5	40	32	>90	[11][12]
Sodium Thiosulfate	0.1	-	-	25	4-6	54	[13]
Sodium Thiosulfate	0.2-1	0.05-0.1	0.5-1	-	24	~70	[3]

Table 2: Silver Leaching Parameters and Efficiencies

Thiosulfate Type	Thiosulfate Conc. (mol·m ⁻³)	Temperature (K)	pH	Time (h)	Silver Leaching Efficiency (%)	Reference
Sodium Thiosulfate	200 - 500	298 - 328	7 - 10	-	-	[1]
Ammonium Thiosulfate	0.5 M	60°C	9.5	4	~100	[9]
Sodium Thiosulfate	-	328	-	-	93	[14]
Thiosulfate	-	-	-	-	98 (with ultra-fine grinding)	[2]

Experimental Protocols

This section outlines detailed methodologies for conducting laboratory-scale gold and silver leaching experiments using **potassium thiosulfate**.

Materials and Reagents

- Ore Sample: Crushed and ground to a specific particle size (e.g., -38 µm).[5]
- Leaching Reagents:
 - **Potassium Thiosulfate** (K₂S₂O₃) or Sodium Thiosulfate (Na₂S₂O₃·5H₂O) or Ammonium Thiosulfate ((NH₄)₂S₂O₃).[1][5]
 - Copper (II) Sulfate (CuSO₄·5H₂O) as a catalyst.[9]
 - Ammonia solution (NH₃) for pH adjustment and copper stabilization.[5]
 - Deionized or distilled water.[1]
- Optional Additives:

- Glycine.[10]
- Potassium Permanganate (KMnO₄) as an oxidizing agent.[10]
- Analytical Standards: Gold and silver standards for atomic absorption spectrometry (AAS) or inductively coupled plasma (ICP) analysis.

Leaching Solution Preparation

- Dissolve the desired amount of **potassium thiosulfate** in deionized water.
- In a separate container, dissolve the required amount of copper (II) sulfate in deionized water.
- Slowly add the ammonia solution to the copper sulfate solution while stirring to form the deep blue cupric tetra-amine complex.
- Combine the thiosulfate solution with the copper-ammonia solution.
- Adjust the final volume with deionized water to achieve the target concentrations.
- Measure and adjust the pH of the final solution to the desired range (typically 9-10.5) using ammonia solution.[5][9]

Leaching Procedure

- Place a known mass of the ground ore sample into a reaction vessel (e.g., a stirred tank reactor or a bottle for roll leaching).[5][9][13]
- Add the prepared leaching solution to the reaction vessel to achieve the desired solid-to-liquid ratio.[9]
- Place the vessel in a temperature-controlled environment, such as a water bath or heating mantle, and maintain the desired temperature.[5]
- Begin agitation at a constant speed (e.g., 300-750 RPM).[5][9]
- Monitor the pH of the slurry at regular intervals and adjust as necessary with ammonia solution.[5]

- If required, bubble air or oxygen through the pulp to ensure sufficient dissolved oxygen for catalyst regeneration.[\[5\]](#)
- Withdraw samples of the pregnant leach solution at regular time intervals (e.g., 1, 2, 4, 8, 24 hours).[\[5\]](#)[\[9\]](#)
- Filter the withdrawn samples immediately to separate the solids from the pregnant solution.[\[5\]](#)
- Analyze the filtrate for gold and silver content using AAS or ICP.[\[5\]](#)

Gold and Silver Recovery from Pregnant Solution

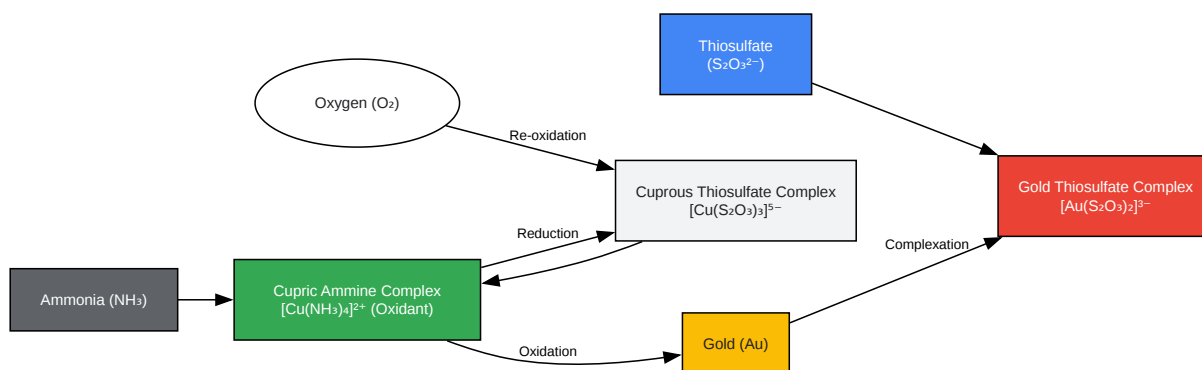
The gold-thiosulfate complex has a low affinity for activated carbon, necessitating alternative recovery methods.[\[5\]](#)

- Resin-in-Pulp (RIP) / Resin-in-Leach (RIL): This is a promising method where strong-base ion-exchange resins are used to adsorb the $[\text{Au}(\text{S}_2\text{O}_3)_2]^{3-}$ complex directly from the leach slurry.[\[5\]](#)
- Precipitation: Gold can be precipitated from the solution by adding reagents like sodium borohydride or soluble sulfides.[\[5\]](#)

Visualizations

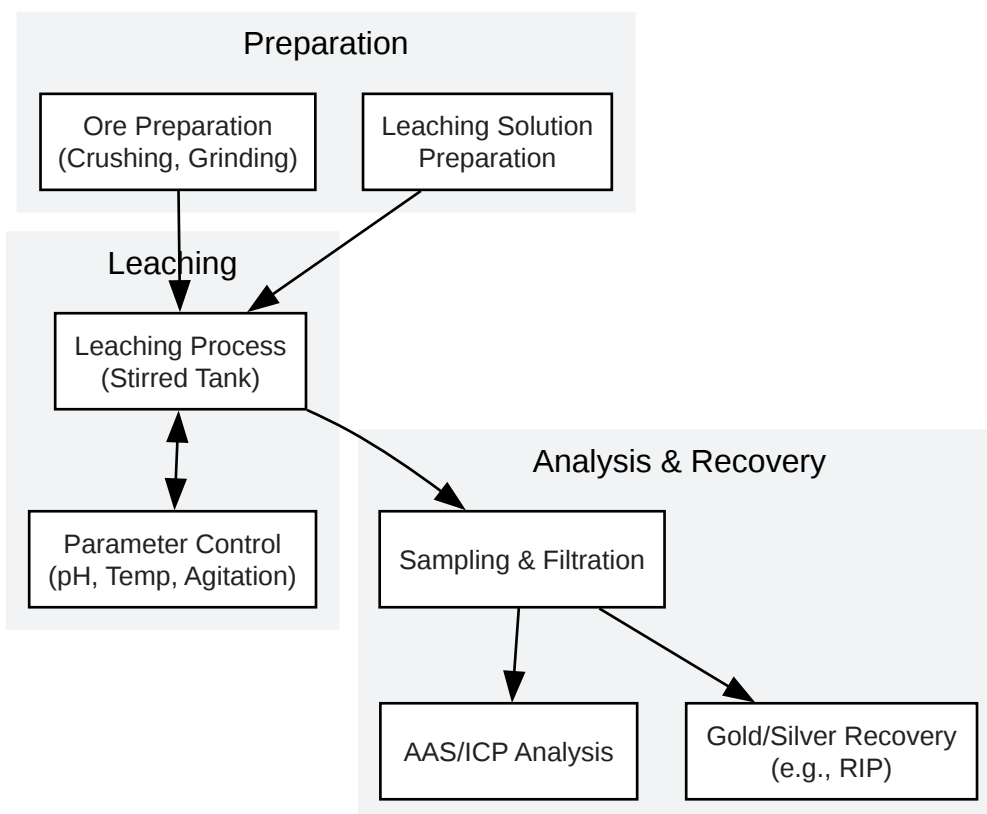
Signaling Pathways and Experimental Workflows

The following diagrams illustrate the key chemical pathways and a generalized experimental workflow for thiosulfate leaching.



[Click to download full resolution via product page](#)

Caption: Catalytic cycle of copper in the thiosulfate leaching of gold.



[Click to download full resolution via product page](#)

Caption: Generalized experimental workflow for thiosulfate leaching.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. mdpi.com [mdpi.com]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. journalssystem.com [journalssystem.com]
- 5. benchchem.com [benchchem.com]
- 6. Increased Recovery of Gold Thiosulfate Alkaline Solutions by Adding Thiol Groups in the Porous Structure of Activated Carbon - PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. A Review of Thiosulfate Leaching of Gold: Focus on Thiosulfate Consumption and Gold Recovery from Pregnant Solution [mdpi.com]
- 9. mdpi.com [mdpi.com]
- 10. mdpi.com [mdpi.com]
- 11. e3s-conferences.org [e3s-conferences.org]
- 12. researchgate.net [researchgate.net]
- 13. Thiosulfate Leaching of Gold from Copper Bearing Ores - 911Metallurgist [911metallurgist.com]
- 14. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Gold and Silver Leaching Using Potassium Thiosulfate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b082159#employing-potassium-thiosulfate-in-gold-and-silver-leaching-research]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com